

A Comprehensive Technical Guide to 3-Mercapto-3-methylbutyl formate

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Compound of Interest

Compound Name: 3-Mercapto-3-methylbutyl formate

Cat. No.: B133599

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Abstract

3-Mercapto-3-methylbutyl formate is a volatile sulfur-containing organic compound recognized for its potent sensory properties, contributing to the aroma of various foods and beverages, most notably coffee.[1] This technical guide provides an in-depth overview of its chemical and physical properties, a detailed synthesis protocol, and methods for its analysis. While primarily known as a flavor and fragrance agent, this document also explores the limited available information regarding its biological context. All quantitative data is presented in structured tables for clarity, and key experimental workflows are visualized using diagrams.

Chemical and Physical Properties

3-Mercapto-3-methylbutyl formate is a carboxylic acid ester characterized by the presence of a thiol group.[2] Its unique structure contributes to its distinct aroma, described as "catty" and "roasty".[1]

Table 1: Physical and Chemical Properties of **3-Mercapto-3-methylbutyl formate**

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₂ O ₂ S	[3]
Molecular Weight	148.22 g/mol	[3]
Appearance	Colorless to light yellow liquid	[3]
Boiling Point	196 °C	[3]
Density	1.030 g/cm ³ at 25 °C	[4]
Refractive Index	1.460 - 1.462 at 20 °C	[3]
Flash Point	77.5 °C (171.5 °F)	
Solubility	Soluble in organic solvents; low water solubility	[3]
Purity	≥97.5% (GC)	
Storage Temperature	2-8°C	

Table 2: Spectroscopic and Analytical Data

Data Type	Details	Source(s)
CAS Number	50746-10-6	[2]
InChI Key	VTAPYUYITKYXJB- UHFFFAOYSA-N	[2]
SMILES	CC(C)(S)CCOC=O	[5]
GC-MS Data	Available in NIST database	[2][3]
¹ H-NMR and ¹³ C-NMR	Spectra available for deuterated analog	[1]

Synthesis of 3-Mercapto-3-methylbutyl formate

A detailed synthesis protocol for the deuterated analogue, [²H₆]-**3-mercapto-3-methylbutyl formate**, has been described and can be adapted for the synthesis of the non-deuterated

compound by using acetone instead of $[^2\text{H}_6]$ -acetone.^[1] The multi-step synthesis involves the formation of an intermediate alcohol, followed by bromination, substitution with a thiol group, reduction, and finally formylation.

Experimental Protocol: Synthesis

This protocol is adapted from the synthesis of $[^2\text{H}_6]$ -**3-mercapto-3-methylbutyl formate**.^[1]

Step 1: Synthesis of Ethyl 3-hydroxy-3-methylbutyrate

- Activate ethyl acetate with lithium bis(trimethylsilyl)amide.
- Couple the activated ethyl acetate with acetone to form ethyl 3-hydroxy-3-methylbutyrate.
- Purify the product by distillation under reduced pressure.

Step 2: Synthesis of Ethyl 3-bromo-3-methylbutyrate

- Brominate the ethyl 3-hydroxy-3-methylbutyrate from the previous step.

Step 3: Synthesis of 3-Mercapto-3-methylbutyric acid

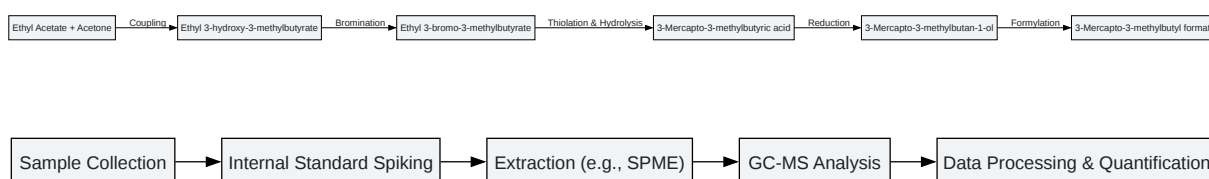
- Dissolve the ethyl 3-bromo-3-methylbutyrate in absolute ethanol.
- Add thiourea and heat the mixture in a sealed flask.
- After cooling, dilute the reaction mixture with water and extract with pentane to remove impurities.
- Add sodium hydroxide to the aqueous layer and reflux.
- Acidify the cooled solution with hydrochloric acid and extract the product with diethyl ether.
- Dry the ethereal solution and remove the solvent to obtain crude 3-mercapto-3-methylbutyric acid.

Step 4: Synthesis of 3-Mercapto-3-methylbutan-1-ol

- Reduce the carboxylic acid group of 3-mercapto-3-methylbutyric acid using a suitable reducing agent like lithium aluminium hydride.

Step 5: Synthesis of **3-Mercapto-3-methylbutyl formate**

- Formylate the 3-mercapto-3-methylbutan-1-ol to yield the final product.
- Purify the crude product by preparative gas chromatography.



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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 3-Mercapto-3-methylbutyl formate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b133599#3-mercapto-3-methylbutyl-formate-chemical-properties]

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